

In-Depth Technical Guide: Physicochemical Properties of Boc-D-Cys(4-MeOBzl)-OH

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Compound of Interest

Compound Name: Boc-S-4-methoxybenzyl-D-cysteine

Cat. No.: B558086

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N- α -tert-Butoxycarbonyl-S-(4-methoxybenzyl)-D-cysteine, commonly abbreviated as Boc-D-Cys(4-MeOBzl)-OH, is a crucial protected amino acid derivative extensively utilized in solid-phase peptide synthesis (SPPS). Its D-configuration offers resistance to enzymatic degradation in the resulting peptides, a desirable characteristic for therapeutic peptide development. The tert-butoxycarbonyl (Boc) protecting group on the α -amino group and the 4-methoxybenzyl (4-MeOBzl) group on the thiol side chain provide orthogonal protection, allowing for the selective deprotection and manipulation required in complex peptide synthesis. This guide provides a comprehensive overview of the physicochemical properties, experimental protocols, and key applications of Boc-D-Cys(4-MeOBzl)-OH.

Physicochemical Properties

The fundamental physicochemical properties of Boc-D-Cys(4-MeOBzl)-OH are summarized in the tables below, providing a ready reference for researchers.

General Properties

Property	Value
Chemical Name	N- α -tert-Butoxycarbonyl-S-(4-methoxybenzyl)-D-cysteine
Synonyms	Boc-D-Cys(pMeOBzl)-OH, Boc-D-Cys(Mob)-OH
CAS Number	58290-35-0 [1]
Molecular Formula	C ₁₆ H ₂₃ NO ₅ S [1]
Molecular Weight	341.4 g/mol [1]
Appearance	White to off-white powder [1] [2]

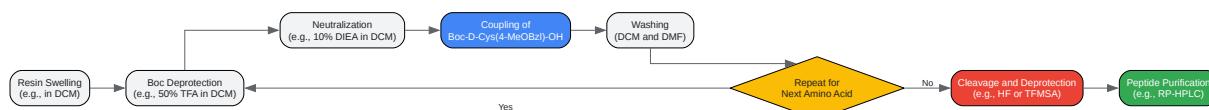
Analytical and Physical Data

Property	Value
Melting Point	68-74 °C [1]
Optical Rotation	$[\alpha]D^{20} = +39 \pm 2^\circ$ (c=1 in DMF) [1]
Purity	≥ 98% (HPLC) [1]
Solubility	Soluble in Dimethylformamide (DMF)
Storage Conditions	Store at 0-8°C [1]

Experimental Protocols

Boc-D-Cys(4-MeOBzl)-OH is a key building block in Boc-chemistry solid-phase peptide synthesis (SPPS). Below is a generalized experimental workflow for the incorporation of this amino acid into a peptide chain.

Workflow for Boc-SPPS using Boc-D-Cys(4-MeOBzl)-OH

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Caption: General workflow for the incorporation of Boc-D-Cys(4-MeOBzl)-OH in Boc-SPPS.

Detailed Coupling Protocol

The following protocol outlines the manual solid-phase synthesis steps for coupling Boc-D-Cys(4-MeOBzl)-OH.

- **Resin Preparation:** Swell the appropriate resin (e.g., Merrifield or PAM resin) in Dichloromethane (DCM) for 30-60 minutes.
- **Boc Deprotection:** Remove the Boc protecting group from the resin-bound amino acid by treating it with a solution of 50% Trifluoroacetic Acid (TFA) in DCM for approximately 20-30 minutes.
- **Washing:** Wash the resin thoroughly with DCM and Isopropanol (IPA) to remove residual TFA and byproducts.
- **Neutralization:** Neutralize the resulting trifluoroacetate salt by washing with a solution of 10% Diisopropylethylamine (DIEA) in DCM.
- **Coupling of Boc-D-Cys(4-MeOBzl)-OH:**
 - Dissolve Boc-D-Cys(4-MeOBzl)-OH (2-3 equivalents relative to resin loading) and a coupling agent such as HBTU (0.95 equivalents to the amino acid) in DMF.
 - Add DIEA (2-3 equivalents) to the solution to activate the amino acid.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.

- Monitor the reaction for completion using a qualitative test such as the Kaiser test.
- Washing: Wash the resin thoroughly with DMF and DCM to remove excess reagents and byproducts.
- Repeat Cycle: Repeat steps 2-6 for each subsequent amino acid in the peptide sequence.

Cleavage and Side-Chain Deprotection

The 4-methoxybenzyl (4-MeOBzl) protecting group on the cysteine side chain is removed during the final cleavage of the peptide from the resin. This is typically achieved using strong acids such as anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA).^[3] The use of scavengers, such as anisole or cresol, is recommended to prevent side reactions with the liberated carbocations.

Signaling Pathways

Boc-D-Cys(4-MeOBzl)-OH is a synthetic building block and is not directly involved in biological signaling pathways. However, the peptides synthesized using this derivative can be designed to interact with a wide range of biological targets, including receptors and enzymes, thereby modulating their respective signaling pathways. The incorporation of D-cysteine can enhance the peptide's stability and bioavailability, making it a valuable tool in the development of peptide-based therapeutics that target specific signaling cascades.

Conclusion

Boc-D-Cys(4-MeOBzl)-OH is an indispensable reagent in the field of peptide chemistry. Its well-defined physicochemical properties and its utility in established solid-phase peptide synthesis protocols make it a reliable choice for the synthesis of peptides with enhanced stability. This guide provides the core technical information required by researchers and drug development professionals to effectively utilize this compound in their synthetic endeavors.

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